

handling tetrabutylphosphonium hydroxide toxicity and safety protocols

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Compound Focus: Tetrabutylphosphonium hydroxide

CAS No.: 14518-69-5

Cat. No.: S1509027

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Tetrabutylphosphonium Hydroxide Hazards Overview

The table below summarizes key safety and hazard information for TBPH.

Property/Information	Details
CAS Number	14518-69-5 [1] [2]
Physical Form	Clear colorless to slightly yellow liquid solution (typically 40% in water) [2]
Hazard Classification	Dangerous Good/Corrosive [1]
GHS Hazard Statement	H314 (Causes severe skin burns and eye damage) [2]
NFPA 704 Rating	Health: 3, Flammability: 0, Instability: 0 [2]
Transport Information	UN 3267, Packing Group II [2]
Key Hazard	Strong alkaline solution; corrosive to skin, eyes, and respiratory tract [1] [2]

Safety and Handling FAQs

- **What are the primary health hazards of TBPH?**

TBPH is a **strong base** and is **corrosive**. Contact with skin or eyes can cause severe burns. Inhalation of mists or aerosols can irritate or damage the respiratory tract [1] [2].

- **What personal protective equipment (PPE) should be used?**

Always consult the specific Safety Data Sheet (SDS) for the product you are using. As a minimum, wear appropriate **chemical-resistant gloves, safety goggles or a face shield**, and a **lab coat** [3]. Based on the corrosive hazard (H314), the SDS will likely recommend specific respiratory protection if there is a risk of aerosol formation [3].

- **How should TBPH be stored?**

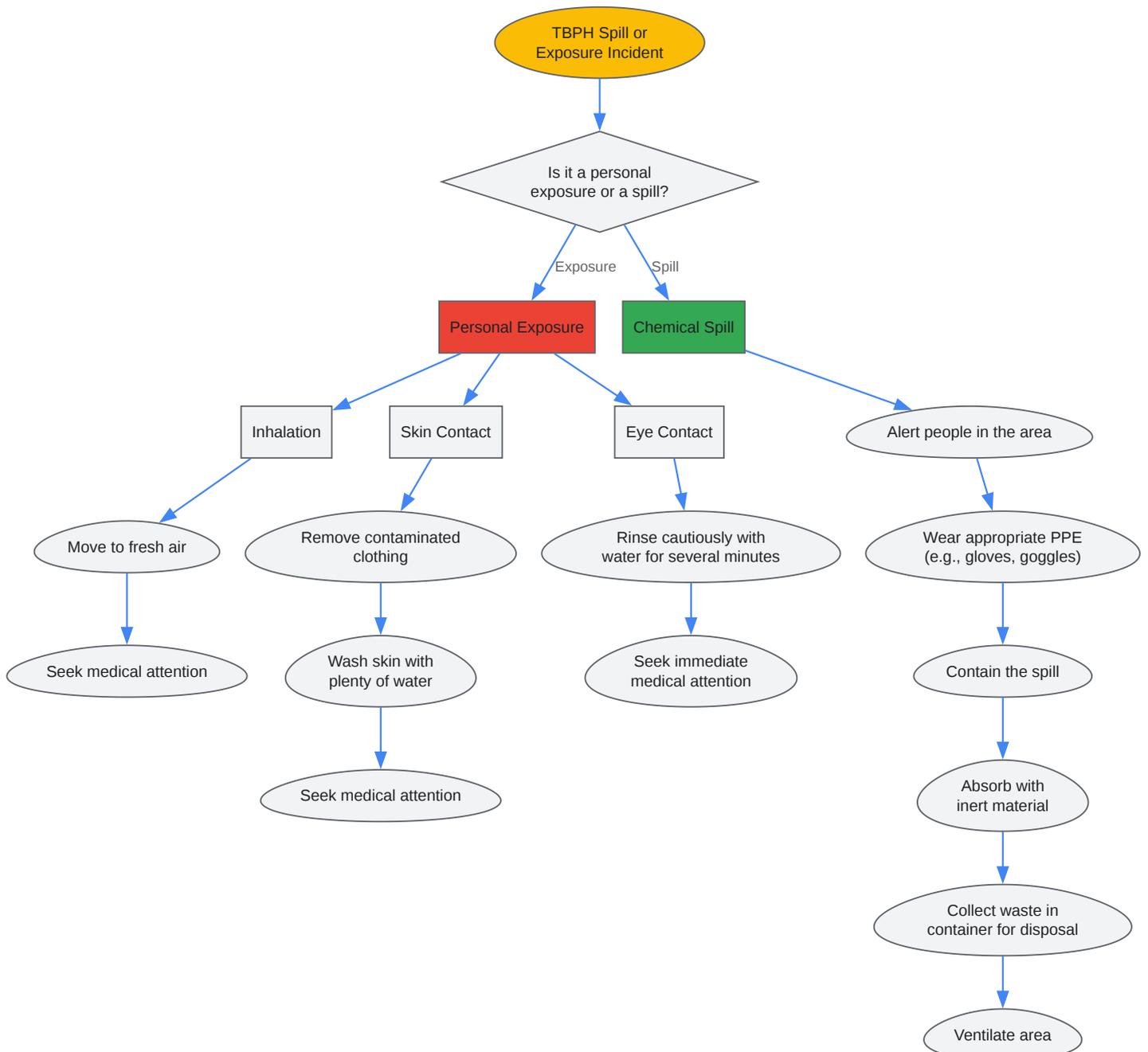
Store in a cool, well-ventilated area. Use a **dedicated corrosive storage cabinet** that complies with safety standards like OSHA 1910.106 or EN 14470-1 [4]. Ensure the container is tightly closed and clearly labeled.

- **What should I do in case of a skin contact exposure?**

Immediately remove contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention [3].

TBPH Spill and Exposure Emergency Workflow

The diagram below outlines the critical first steps to take in case of accidental exposure or a spill.



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Experimental Protocols and Compliance

- **Refer to the Safety Data Sheet (SDS):** The most critical step is to obtain and thoroughly review the SDS for the specific lot of TBPH you are using before starting any work [1] [3]. The SDS contains detailed, manufacturer-specific information on hazards, first aid, fire-fighting measures, and safe storage.
- **Emergency Equipment:** Ensure that an **emergency eyewash station and safety shower** are accessible within the immediate work area and are tested regularly according to ANSI/ISEA Z358.1 standards [4].
- **Spill Kit:** Maintain a spill kit suitable for corrosive liquids readily available. The kit should include inert absorbent materials, neutralizers if recommended for this chemical, personal protective equipment, and disposal containers [3] [4].

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References

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3. (Material) Guide Safety Data Sheets MSDS [cargoespi.com]
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